

Elucidation of the 3-Oxo-7Z-Tetradecenoyl-CoA Metabolic Pathway: A Technical Guide

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Compound of Interest

Compound Name: 3-Oxo-7Z-Tetradecenoyl-CoA

Cat. No.: B15546930

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Abstract

This technical guide provides a comprehensive overview of the metabolic pathway of **3-Oxo-7Z-Tetradecenoyl-CoA**, a key intermediate in the beta-oxidation of 7Z-tetradecenoic acid, a monounsaturated fatty acid. This document details the enzymatic reactions, relevant quantitative data, experimental protocols for pathway elucidation, and the signaling pathways that regulate this metabolic route. The information presented herein is intended to serve as a valuable resource for researchers and professionals involved in the study of fatty acid metabolism and the development of therapeutics targeting metabolic disorders.

Introduction

The catabolism of fatty acids through beta-oxidation is a fundamental process for energy production in most organisms. While the degradation of saturated fatty acids follows a well-defined four-step spiral, the oxidation of unsaturated fatty acids requires the action of auxiliary enzymes to handle the double bonds. 7Z-tetradecenoic acid (C14:1n-7) is a monounsaturated fatty acid whose metabolism proceeds through a modified beta-oxidation pathway, generating **3-Oxo-7Z-Tetradecenoyl-CoA** as a crucial intermediate. Understanding the intricacies of this pathway is essential for elucidating the complete picture of lipid metabolism and its dysregulation in various disease states.

The 3-Oxo-7Z-Tetradecenoyl-CoA Metabolic Pathway

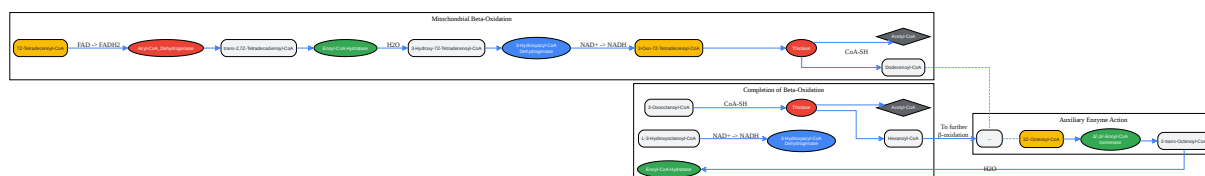
The metabolic breakdown of 7Z-Tetradecenoyl-CoA to acetyl-CoA involves a series of enzymatic reactions within the mitochondrial matrix. The initial substrate, 7Z-Tetradecenoyl-CoA, undergoes three cycles of conventional beta-oxidation, yielding three molecules of acetyl-CoA and shortening the acyl-CoA chain to 8 carbons with the double bond at position 3, forming 3Z-octenoyl-CoA. At this juncture, the pathway diverges from standard beta-oxidation to address the cis-double bond.

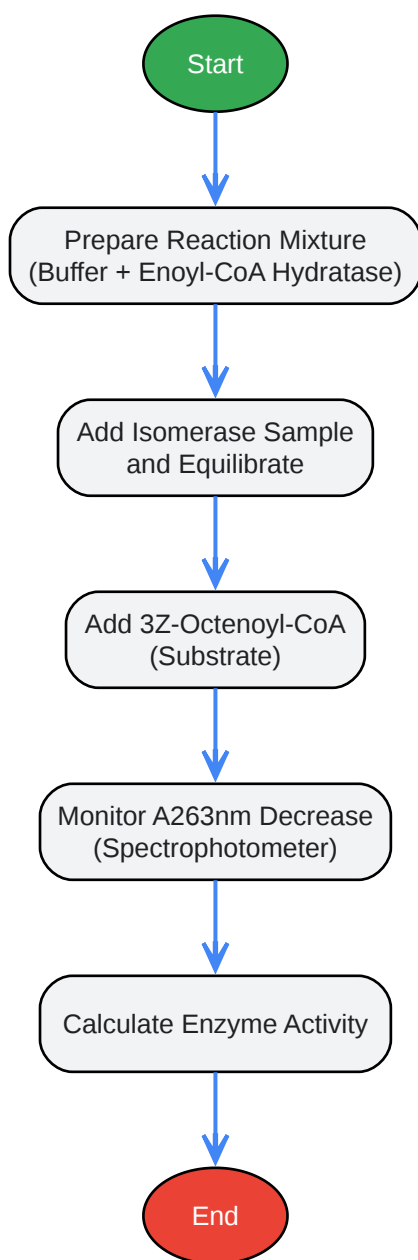
The key steps involving the metabolism of the resulting intermediate and ultimately leading to **3-Oxo-7Z-Tetradecenoyl-CoA** are outlined below:

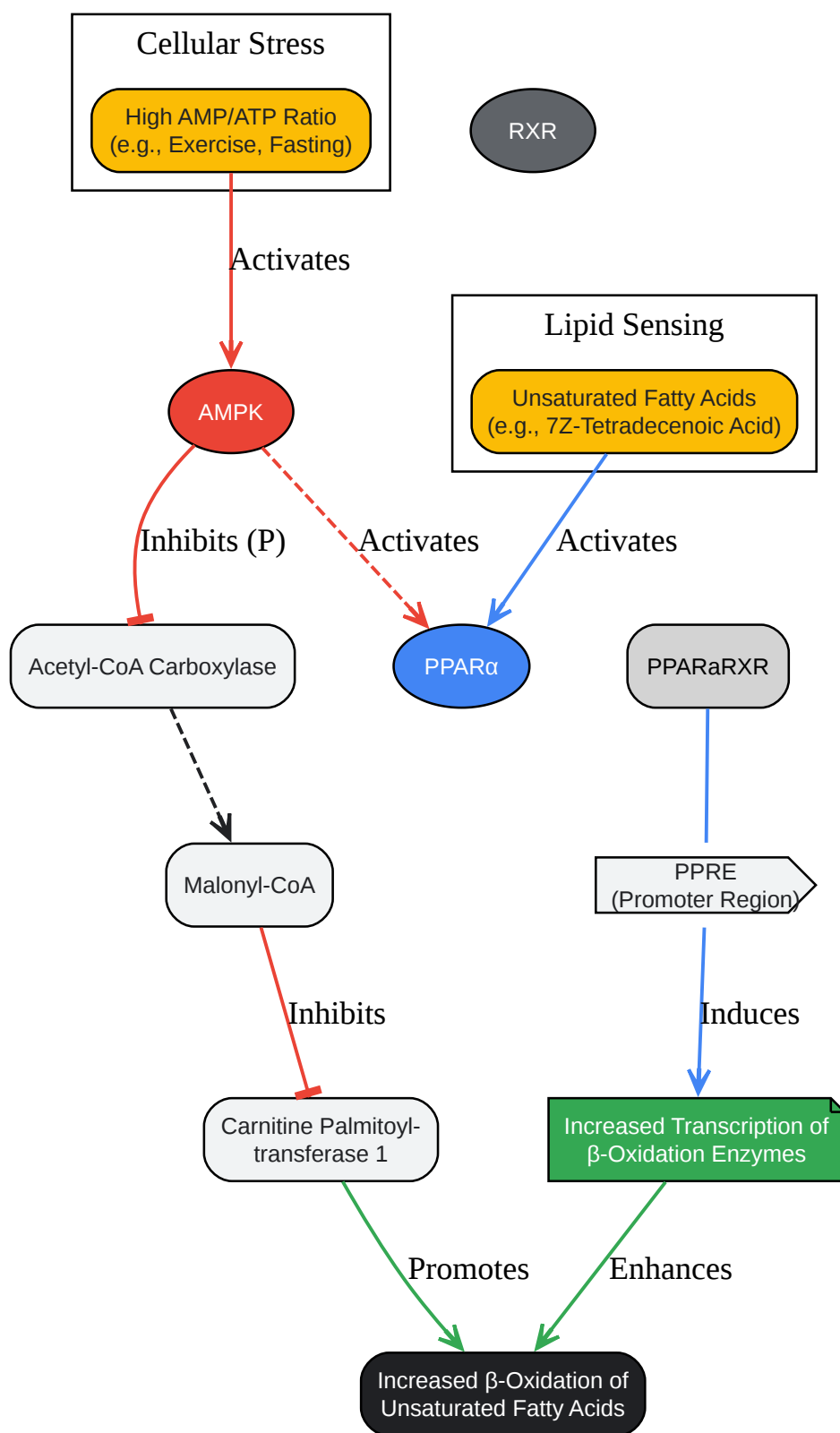
- **Isomerization:** The cis- Δ^3 double bond of 3Z-octenoyl-CoA is converted to a trans- Δ^2 double bond by the enzyme Δ^3, Δ^2 -enoyl-CoA isomerase (EC 5.3.3.8). This reaction yields 2-trans-octenoyl-CoA, a substrate amenable to the subsequent steps of beta-oxidation.
- **Hydration:** Enoyl-CoA hydratase (EC 4.2.1.17) catalyzes the hydration of the double bond in 2-trans-octenoyl-CoA to form L-3-hydroxyoctanoyl-CoA.
- **Dehydrogenation:** L-3-hydroxyacyl-CoA dehydrogenase (EC 1.1.1.35) oxidizes L-3-hydroxyoctanoyl-CoA to 3-oxooctanoyl-CoA, utilizing NAD^+ as a cofactor.
- **Thiolysis:** Finally, beta-ketothiolase (EC 2.3.1.16) mediates the thiolytic cleavage of 3-oxooctanoyl-CoA by Coenzyme A, producing acetyl-CoA and hexanoyl-CoA. The resulting hexanoyl-CoA then re-enters the standard beta-oxidation spiral for complete degradation.

The initial cycles of beta-oxidation on 7Z-tetradecenoyl-CoA would lead to the formation of **3-oxo-7Z-tetradecenoyl-CoA** after the third cycle's dehydrogenation step, just before the action of thiolase.

Mandatory Visualization: Metabolic Pathway of 7Z-Tetradecenoyl-CoA







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